Protocol for Assessing the In Vitro Angiogenic Effect of Pyrotinib

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Compound of Interest

Compound Name:	*Pyrotinib dimaleate (Standard)*
CAS No.:	*1397922-61-0*
Cat. No.:	*B610363*

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Application Note ID: AP-ANG-PYR-2512

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Introduction

Angiogenesis, the formation of new blood vessels from pre-existing vasculature, is a critical process in tumor growth, invasion, and metastasis.[1] Endothelial cells are the primary cell type involved in angiogenesis, and their proliferation, migration, and differentiation into tube-like structures are key steps in this multi-stage process.[1][2] The Human Epidermal Growth Factor Receptor (HER) family, particularly EGFR (HER1) and HER2, are receptor tyrosine kinases that, when activated, trigger downstream signaling cascades like the PI3K/Akt and Ras/MAPK pathways.[3][4] These pathways are known to regulate cell proliferation, survival, and can also influence the production of pro-angiogenic factors such as Vascular Endothelial Growth Factor (VEGF).[5][6]

Pyrotinib is an oral, irreversible pan-ErbB receptor tyrosine kinase inhibitor that targets EGFR, HER2, and HER4.[7][8][9] By blocking the activation of these receptors, pyrotinib inhibits

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downstream signaling, which may result in the inhibition of tumor growth and angiogenesis.[4][8] This protocol outlines a series of well-established in vitro assays to directly assess the anti-angiogenic potential of pyrotinib by examining its effects on key functions of human umbilical vein endothelial cells (HUVECs). The assays described herein—proliferation, migration, and tube formation—provide a comprehensive workflow to quantify the potential of pyrotinib to modulate angiogenesis.

Principle of the Method

This protocol employs three distinct but complementary in vitro assays to evaluate the effect of pyrotinib on different stages of angiogenesis:

- Endothelial Cell Proliferation Assay: Quantifies the effect of pyrotinib on the growth and viability of endothelial cells, a fundamental aspect of vessel expansion.
- Wound-Healing (Scratch) Migration Assay: Measures the impact of pyrotinib on the directional migration of endothelial cells, mimicking the process of endothelial cells moving into a wound or toward an angiogenic stimulus.[10]
- Tube Formation Assay: Assesses the ability of endothelial cells to differentiate and organize into three-dimensional, capillary-like structures when cultured on a basement membrane matrix, representing a late and crucial stage of angiogenesis.[2][11]

Human Umbilical Vein Endothelial Cells (HUVECs) are used as the model cell line as they are a well-established and relevant primary cell type for studying angiogenesis.

Signaling & Experimental Workflow Diagrams

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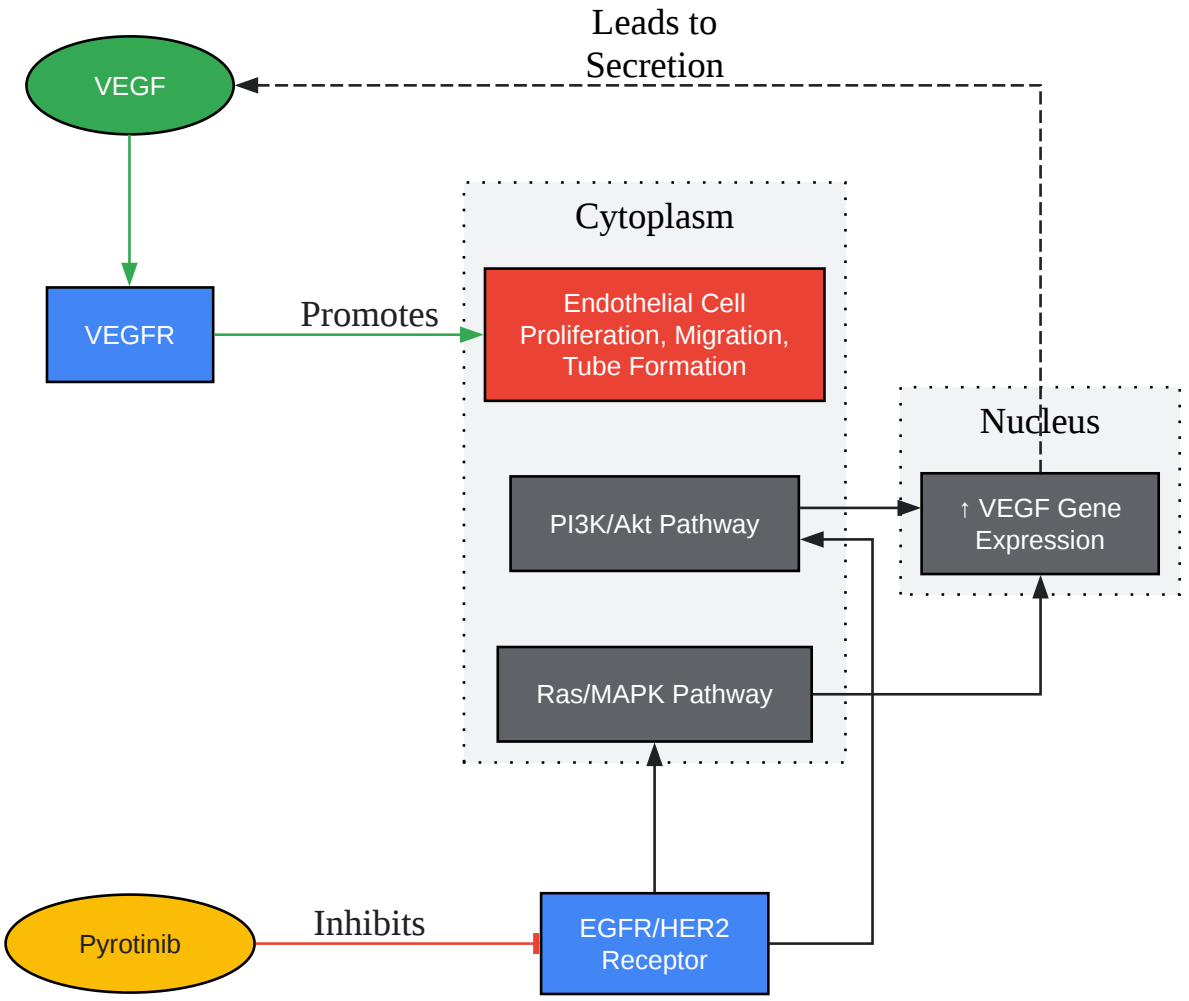

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Caption: Hypothesized mechanism of pyrotinib's anti-angiogenic effect.

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